

A Technical Guide to N-Boc-N-methylethylenediamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *N*-Boc-*N*-methylethylenediamine

Cat. No.: B131509

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For Researchers, Scientists, and Drug Development Professionals

N-Boc-N-methylethylenediamine is a versatile mono-protected diamine building block crucial in organic synthesis, particularly in the fields of medicinal chemistry and materials science.[\[1\]](#)[\[2\]](#) [\[3\]](#) Its structure, featuring a primary amine and a Boc-protected secondary amine, allows for selective and sequential functionalization, making it an invaluable intermediate for constructing complex molecules with defined architectures.[\[2\]](#) This guide provides a comprehensive overview of its chemical properties, a detailed synthesis protocol, and its applications as a key synthetic intermediate.

Core Molecular and Physical Properties

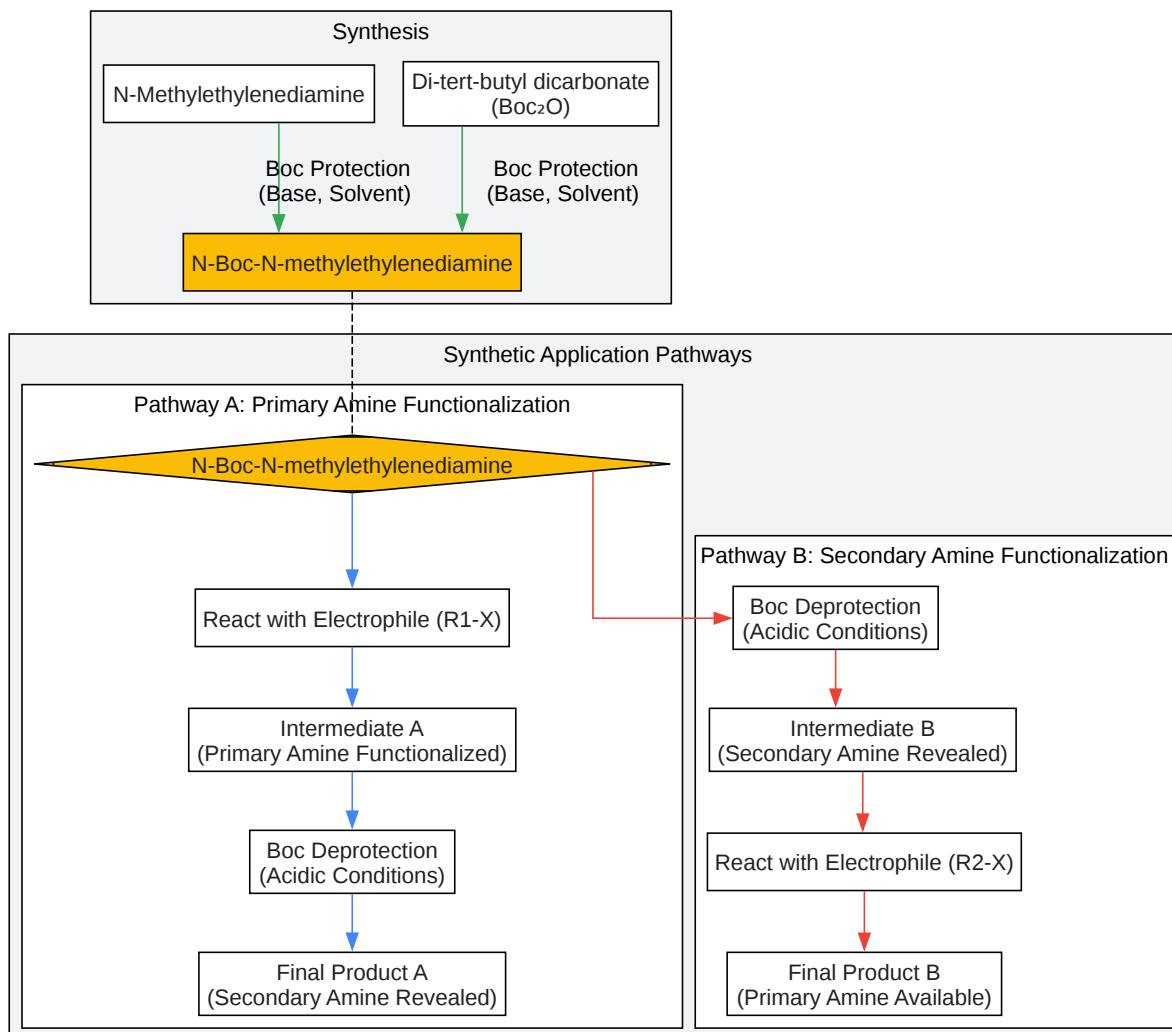
N-Boc-N-methylethylenediamine, also known by its IUPAC name tert-butyl *N*-(2-aminoethyl)-*N*-methylcarbamate, is a liquid at room temperature.[\[1\]](#)[\[4\]](#) Its key properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ N ₂ O ₂	[1][4][5][6][7]
Molecular Weight	174.24 g/mol	[1][4][5][6]
CAS Number	121492-06-6	[4][5][6]
Appearance	Liquid	[1][8]
Density	0.975 g/mL at 20 °C	[1][7][8]
Boiling Point	79 °C at 0.4 mmHg	[1][7]
Refractive Index	n _{20/D} 1.447	[8]
Flash Point	>100 °C (>212 °F) - closed cup	[8]

Synthesis and Reaction Workflow

The strategic utility of **N-Boc-N-methylethylenediamine** stems from the tert-butyloxycarbonyl (Boc) protecting group.[2] This group is stable under various reaction conditions but is easily removed under acidic conditions, enabling chemists to selectively unmask the secondary amine for subsequent reactions after the primary amine has been functionalized.[2]

The logical workflow for the synthesis and subsequent functionalization of **N-Boc-N-methylethylenediamine** is depicted below. It begins with the selective protection of one amine group, followed by two distinct pathways for building molecular complexity.

[Click to download full resolution via product page](#)**Synthesis and Application Workflow of N-Boc-N-methylethylenediamine.**

Experimental Protocol: Synthesis

The most common method for preparing **N-Boc-N-methylethylenediamine** involves the direct carbamate protection of N-methylethylenediamine using di-tert-butyl dicarbonate (Boc₂O).[2] Careful control of stoichiometry is crucial to minimize the formation of the di-Boc protected byproduct.[2]

Objective: To synthesize tert-butyl N-(2-aminoethyl)-N-methylcarbamate.

Materials:

- N-methylethylenediamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (TEA) or another suitable base
- Acetonitrile or another suitable aprotic solvent (e.g., Tetrahydrofuran)[9]
- Celite
- Ethyl acetate
- Hexane
- Saturated salt water
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- Reaction Setup: Dissolve N-methylethylenediamine (1.0 eq.) in acetonitrile and cool the solution to -30 °C in a reaction vessel equipped with a magnetic stirrer.[1]
- Base Addition: Add triethylamine (TEA) (1.1 eq.) to the solution.[1]
- Boc₂O Addition: Slowly add a solution of di-tert-butyl dicarbonate (Boc₂O) (1.0-1.1 eq.) dissolved in acetonitrile dropwise to the cooled reaction mixture.[1][2] Maintaining a low

temperature helps control the selectivity of the reaction.

- Reaction: Stir the reaction mixture at room temperature for approximately 2-3 hours.[\[1\]](#)
Monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).
- Workup:
 - Once the reaction is complete, remove any insoluble material by filtration through Celite.[\[1\]](#)
 - Concentrate the filtrate under reduced pressure to remove the solvent.
 - Partition the residue between an organic solvent like ether or ethyl acetate and a weak base solution (e.g., saturated sodium bicarbonate) or water.[\[9\]](#)
 - Separate the organic layer. Extract the aqueous layer 2-3 times with the organic solvent.
 - Combine the organic layers, wash with saturated salt water, and dry over an anhydrous drying agent like MgSO₄.[\[9\]](#)
- Purification:
 - Filter off the drying agent and concentrate the solution under reduced pressure.
 - Purify the resulting crude product (typically a yellow oil) by silica gel column chromatography, using an elution gradient such as ethyl acetate/hexane (e.g., starting from 1:50 and increasing polarity).[\[1\]](#)
- Confirmation: Confirm the identity and purity of the final product, **N-Boc-N-methylethylenediamine**, using analytical methods such as electrospray ionization mass spectrometry (ESIMS) and NMR spectroscopy.[\[1\]](#)[\[9\]](#) The expected m/z would be 175 (M+H)⁺.[\[1\]](#)

Applications in Research and Development

N-Boc-N-methylethylenediamine is a foundational building block with broad applications:

- Pharmaceutical and Agrochemical Scaffolds: It serves as a key intermediate in synthesizing complex molecules with biological activity.[2] Its utility lies in allowing for the controlled, stepwise introduction of the N-methylethylenediamine unit into a larger structure.[2] For example, it has been used in the synthesis of analogues of the antibiotic Linezolid.[2]
- Peptide Synthesis: The compound is effectively integrated into solid-phase peptide synthesis (SPPS) protocols.[2][3] It can act as a linker or a surrogate for amino acid residues to modify peptide backbones, which is crucial for developing peptide-based therapeutics.[2][3]
- Ligand and Catalyst Preparation: It is employed in the preparation of ligands for use in coordination chemistry and catalysis, contributing to advancements in materials science.[3]
- Bioconjugation: The compound is effective in bioconjugation processes, which involve attaching biomolecules to other molecules or surfaces, a key technique in drug delivery systems.[3]

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